

Application Notes and Protocols for Atu027 in a Mouse Model

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Compound of Interest

Compound Name: AE027
Cat. No.: B12365068

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Introduction

Atu027 is an investigational therapeutic agent composed of a small interfering RNA (siRNA) encapsulated in a liposomal delivery system.^{[1][2][3]} This formulation, also known as a siRNA-lipoplex, is designed to specifically target and silence the expression of Protein Kinase N3 (PKN3).^{[1][2][3]} PKN3 is a downstream effector in the phosphoinositide-3-kinase (PI3K) signaling pathway, which is frequently upregulated in various cancers and plays a crucial role in invasive cell growth, angiogenesis, and metastasis.^{[2][3]} By inhibiting PKN3, Atu027 aims to impede tumor progression and the formation of metastases.^{[1][3]} Preclinical studies in mouse models of pancreatic and prostate cancer have demonstrated the potential of Atu027 to inhibit tumor growth and, most notably, lymph node and pulmonary metastasis.^{[1][4][5]}

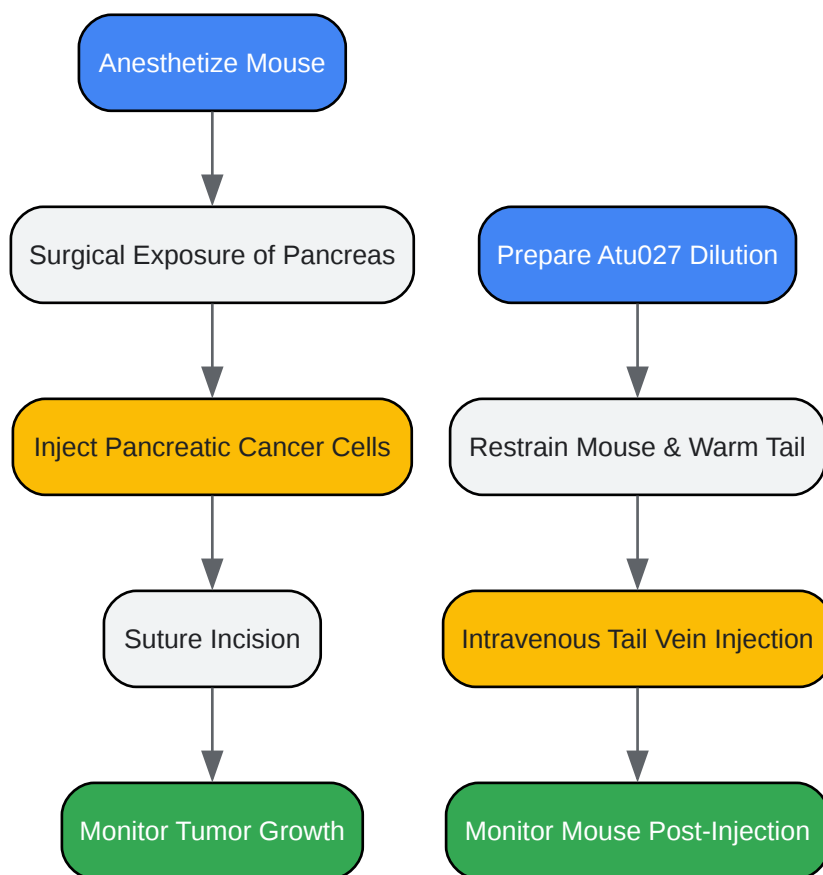
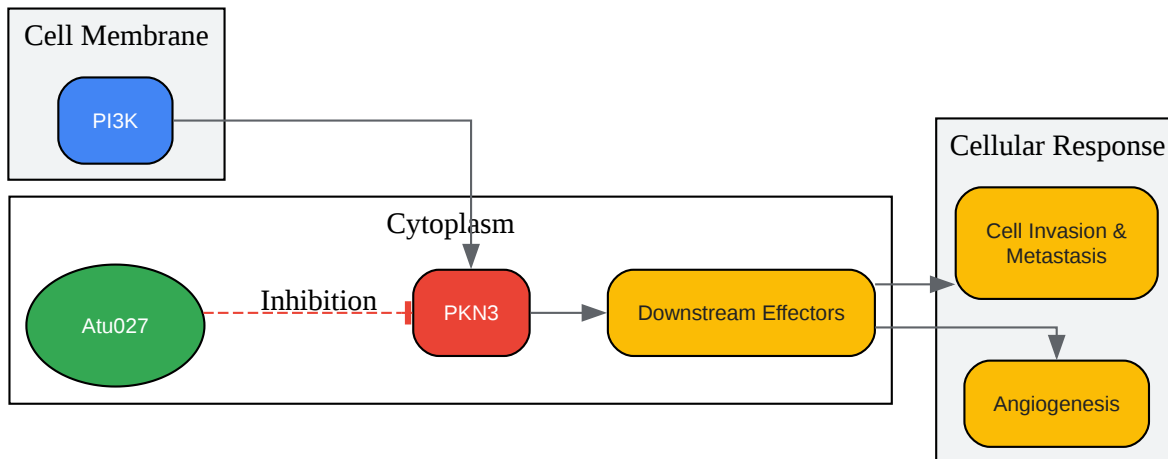
These application notes provide a comprehensive overview and detailed protocols for the utilization of Atu027 in a preclinical mouse model of pancreatic cancer.

Mechanism of Action

Atu027 operates through the RNA interference (RNAi) pathway. The siRNA component of Atu027 is specifically designed to bind to the messenger RNA (mRNA) of PKN3.[2] This binding leads to the degradation of the PKN3 mRNA, thereby preventing the translation and synthesis of the PKN3 protein.[2] The reduction in PKN3 levels disrupts downstream signaling pathways involved in cell migration and invasion.[1] In endothelial cells, inhibition of PKN3 has been shown to impair tube formation and cell migration, key processes in angiogenesis.[1] Furthermore, Atu027 treatment has been associated with an increase in VE-cadherin protein levels, which may enhance endothelial cell function and reduce the colonization of metastatic cells.[4][5]

Signaling Pathway

The signaling pathway affected by Atu027 is depicted below. Atu027 targets PKN3, a key kinase in the PI3K pathway, which is critical for tumor cell invasion and metastasis.



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References

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